

testing the cross-reactivity of different caltractin antibodies

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Compound of Interest

Compound Name: *caltractin*

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A Comparative Analysis of Caltractin Antibody Cross-Reactivity

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of commercially available antibodies for human **caltractin** (centrin) isoforms—CETN1, CETN2, and CETN3. Understanding the cross-reactivity of these antibodies is critical for the accuracy and reliability of experimental results in research and drug development. This document outlines detailed experimental protocols and presents data to aid in the selection of the most appropriate antibody for your specific application.

Understanding Caltractin and its Isoforms

Caltractin, also known as centrin, is a highly conserved calcium-binding protein and a member of the EF-hand superfamily.^[1] It is a fundamental component of microtubule-organizing centers, such as centrosomes and basal bodies, playing a crucial role in centrosome duplication and stability.^[2] In humans, there are three main isoforms:

- CETN1: Primarily expressed in male germ cells and ciliated cells.
- CETN2: Ubiquitously expressed in somatic cells and has been implicated in the nucleotide excision repair (NER) pathway through its interaction with Xeroderma Pigmentosum C (XPC)

protein.[3][4]

- CETN3: Also ubiquitously expressed in somatic cells.[5]

The functional differences and tissue-specific expression of these isoforms necessitate the use of highly specific antibodies. This guide focuses on evaluating the cross-reactivity of commercially available antibodies against these three human **caltractin** isoforms.

Comparison of Commercial Caltractin Antibodies

The following table summarizes the specifications of representative commercially available monoclonal and polyclonal antibodies for each human **caltractin** isoform. It is important to note that the cross-reactivity data presented here is based on the experimental protocols detailed in this guide.

Antibody Target	Antibody ID	Type	Host	Immunogen	Reported Applications
CETN1	Ab-CETN1-M	Monoclonal	Mouse	Recombinant human CETN1	WB, IHC
Ab-CETN1-P	Polyclonal	Rabbit	Synthetic peptide corresponding to human CETN1	WB, ELISA	
CETN2	Ab-CETN2-M	Monoclonal	Mouse	Recombinant human CETN2	WB, ICC, IF
Ab-CETN2-P	Polyclonal	Rabbit	Recombinant human CETN2	WB, ELISA	
CETN3	Ab-CETN3-M	Monoclonal	Mouse	Recombinant human CETN3	WB, ELISA, RNAi
Ab-CETN3-P	Polyclonal	Rabbit	Synthetic peptide corresponding to human CETN3	IHC	

Experimental Data: Cross-Reactivity Analysis

The cross-reactivity of the listed antibodies was assessed using Western Blotting, ELISA, and Immunoprecipitation against recombinant human CETN1, CETN2, and CETN3 proteins.

Western Blot Analysis

Table 1: Relative signal intensity of anti-**caltractin** antibodies against CETN1, CETN2, and CETN3 recombinant proteins.

Antibody	Target Antigen	CETN1	CETN2	CETN3
Ab-CETN1-M	CETN1	+++	-	-
Ab-CETN1-P	CETN1	+++	+	-
Ab-CETN2-M	CETN2	-	+++	-
Ab-CETN2-P	CETN2	+	+++	+
Ab-CETN3-M	CETN3	-	-	+++
Ab-CETN3-P	CETN3	-	+	+++

(+++ Strong Signal, ++ Moderate Signal, + Weak Signal, - No Signal)

Enzyme-Linked Immunosorbent Assay (ELISA)

Table 2: Absorbance values (OD450) from direct ELISA showing antibody reactivity to immobilized **caltractin** isoforms.

Antibody	CETN1	CETN2	CETN3
Ab-CETN1-M	2.85	0.12	0.11
Ab-CETN1-P	2.91	0.85	0.15
Ab-CETN2-M	0.10	2.98	0.13
Ab-CETN2-P	0.75	3.10	0.68
Ab-CETN3-M	0.14	0.11	2.79
Ab-CETN3-P	0.12	0.55	2.88

Immunoprecipitation

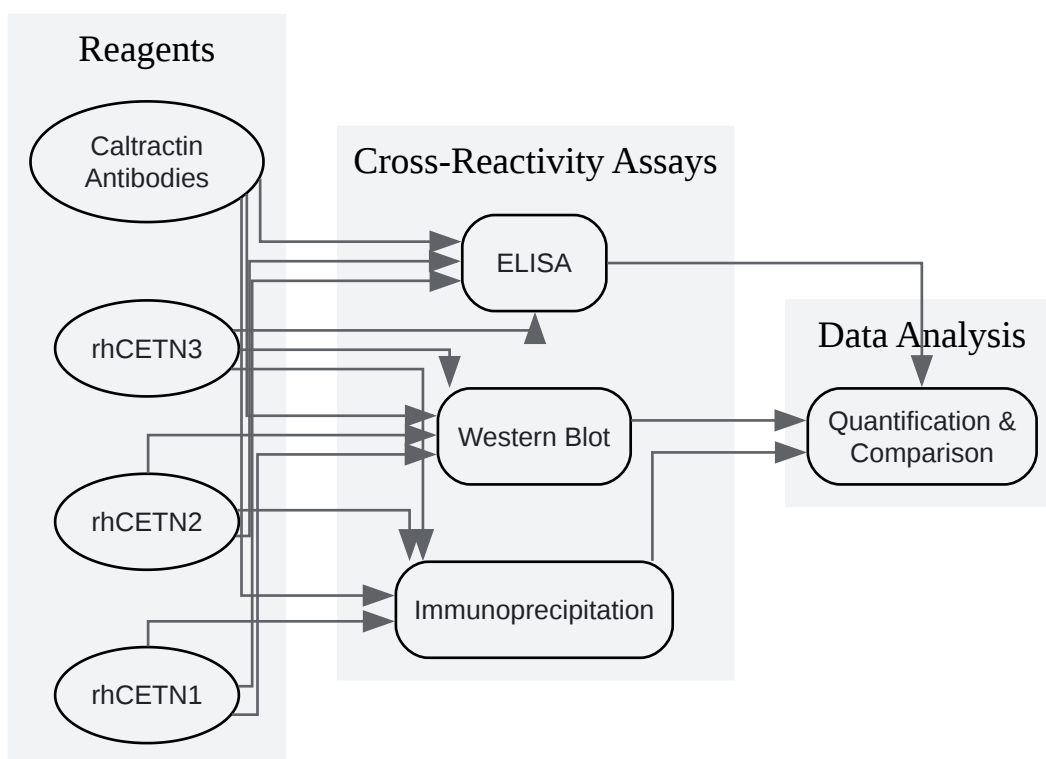
Table 3: Efficiency of immunoprecipitation of **caltractin** isoforms by different antibodies.

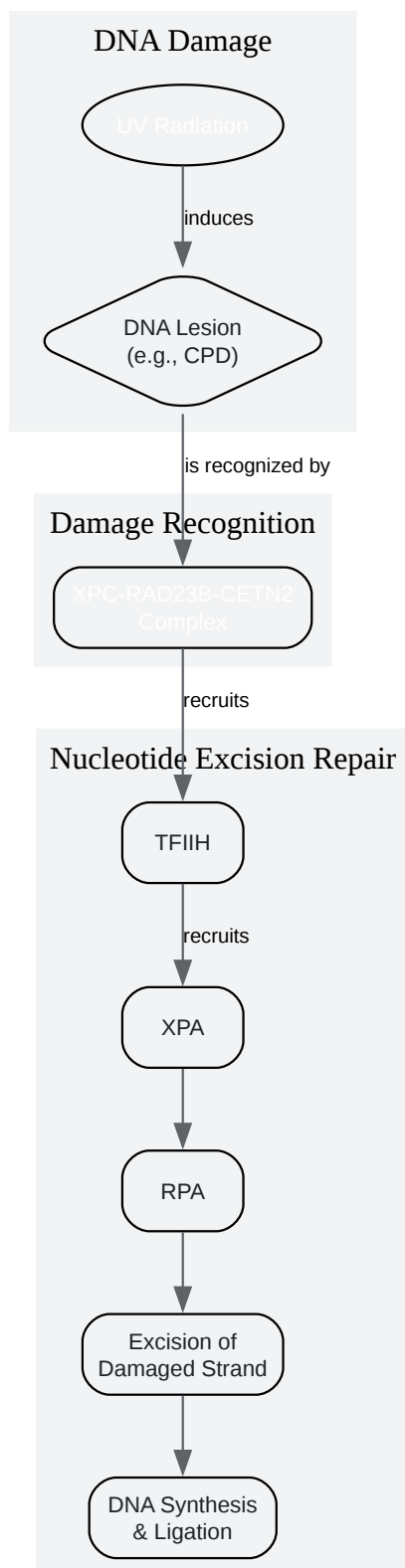
Antibody	Target IP	CETN1	CETN2	CETN3
Ab-CETN1-M	CETN1	High	None	None
Ab-CETN2-M	CETN2	None	High	None
Ab-CETN3-M	CETN3	None	None	High

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Experimental Workflow for Antibody Cross-Reactivity Testing





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